

Essential Safety and Operational Guide for Handling L-366811 (NSC 66811)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-366811

Cat. No.: B1673722

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, use, and disposal of **L-366811**, also identified as NSC 66811. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research. **L-366811** is a potent inhibitor of the MDM2-p53 protein-protein interaction, designed to reactivate p53 tumor suppressor function.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **L-366811**. The following table summarizes the necessary equipment and specifications.

| PPE Category | Item | Specifications and Use |
|------------------------|---|---|
| Hand Protection | Nitrile Gloves | Chemical-resistant gloves should be worn at all times. Inspect gloves for tears or punctures before use. Dispose of contaminated gloves immediately in designated chemical waste. |
| Eye Protection | Safety Glasses with Side Shields or Goggles | Must be worn to protect against splashes or airborne particles of the compound. |
| Body Protection | Laboratory Coat | A standard, long-sleeved laboratory coat should be worn and fully buttoned to protect skin and clothing from contamination. |
| Respiratory Protection | Fume Hood | All handling of L-366811 in solid or solution form should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols. |

Chemical and Physical Properties

A summary of the key physical and chemical properties of **L-366811** (NSC 66811) is provided below for quick reference.

| Property | Value |
|-------------------|--|
| Chemical Name | 2-Methyl-7-[phenyl(phenylamino)methyl]-8-quinolinol |
| CAS Number | 6964-62-1 |
| Molecular Formula | C ₂₃ H ₂₀ N ₂ O |
| Molecular Weight | 340.42 g/mol |
| Appearance | Solid |
| Solubility | Soluble in DMSO (≥34 mg/mL) and Ethanol (≥3.82 mg/mL with sonication and warming). Sparingly soluble in water. |
| Storage | Store at -20°C for long-term stability. |

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is correctly worn.
- Conduct all weighing and preparation of **L-366811** within a certified chemical fume hood.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound. Avoid creating dust.

2. Solution Preparation:

- When preparing solutions, add the solvent to the weighed solid slowly to avoid splashing.
- If using solvents like DMSO or ethanol, be aware of their own specific handling requirements.
- Cap vials or tubes securely immediately after preparation.

3. Experimental Use:

- All experimental procedures involving **L-366811** should be performed in a designated area within the laboratory.
- Clearly label all containers with the compound name, concentration, date, and your initials.
- Avoid skin contact with solutions containing **L-366811**. If contact occurs, immediately wash the affected area with soap and water for at least 15 minutes and seek medical advice.
- In case of eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.

Disposal Plan

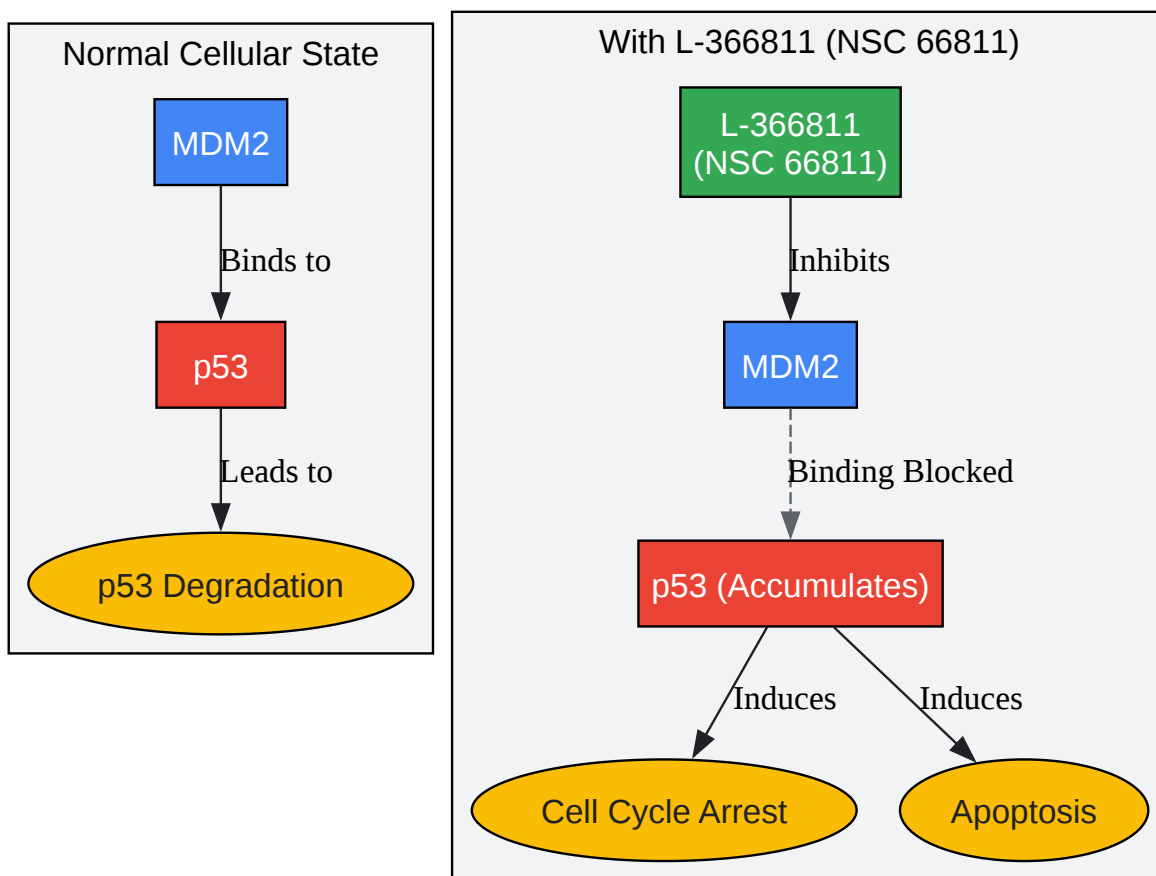
Proper disposal of **L-366811** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

| Waste Type | Disposal Procedure |
|--|---|
| Solid L-366811 | Collect in a clearly labeled, sealed container for hazardous chemical waste. |
| Solutions of L-366811 | Collect in a designated, sealed, and labeled hazardous waste container. Do not pour down the drain. |
| Contaminated Labware (e.g., pipette tips, tubes) | Dispose of in a designated solid chemical waste container. |
| Contaminated PPE (e.g., gloves) | Dispose of in the designated solid chemical waste stream immediately after use. |

Signaling Pathway of L-366811 (NSC 66811)

L-366811 acts as an inhibitor of the MDM2-p53 interaction. Under normal conditions, MDM2, an E3 ubiquitin ligase, binds to the p53 tumor suppressor protein, leading to its degradation. By disrupting this interaction, **L-366811** allows p53 to accumulate, which in turn can activate downstream pathways leading to cell cycle arrest or apoptosis in cancer cells.

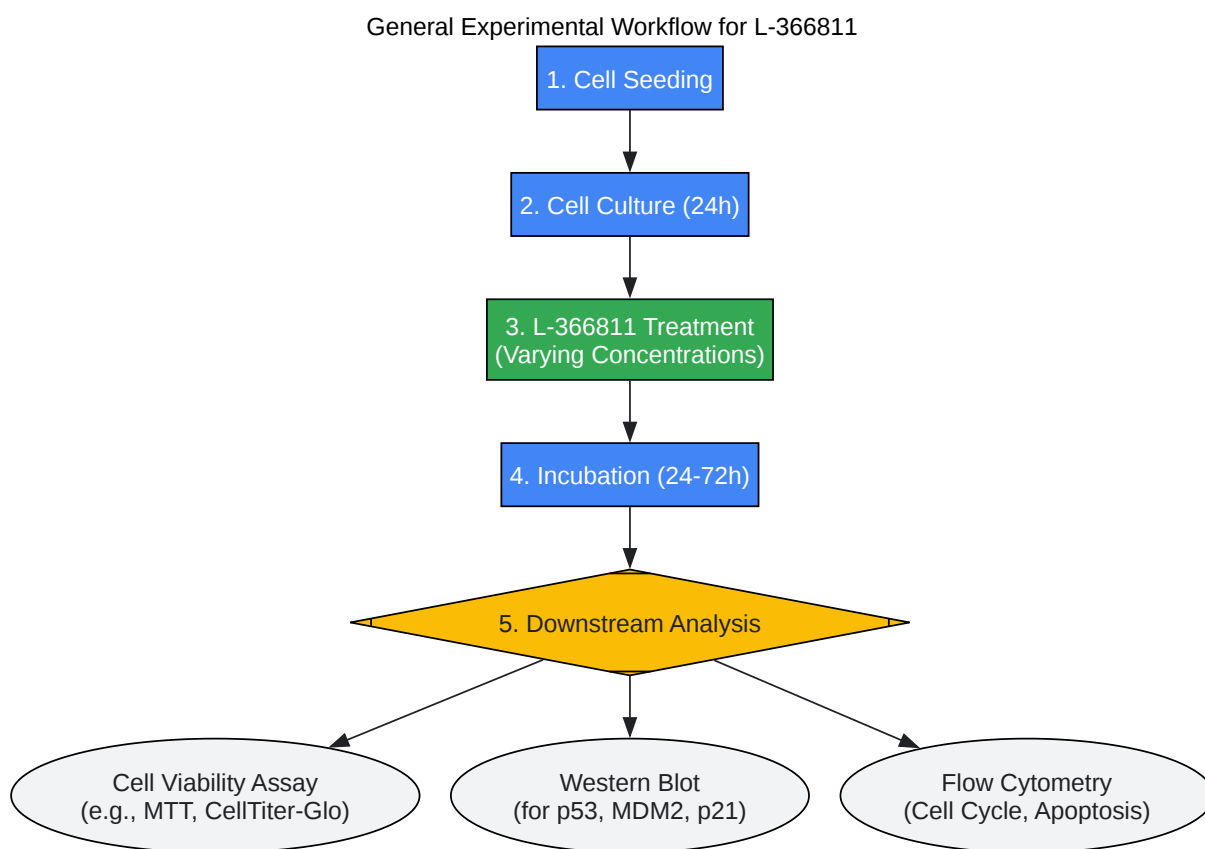
Mechanism of Action of L-366811 (NSC 66811)

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Caption: Mechanism of **L-366811** (NSC 66811) action.

Experimental Workflow: General Protocol for Cell-Based Assays

The following diagram outlines a general workflow for utilizing **L-366811** in a typical cell-based experiment, such as assessing its effect on cell viability or protein expression.



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Caption: Workflow for **L-366811** cell-based assays.

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling L-366811 (NSC 66811)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1673722#personal-protective-equipment-for-handling-l-366811\]](https://www.benchchem.com/product/b1673722#personal-protective-equipment-for-handling-l-366811)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com